

Boc-NH-PEG1-OH molecular weight and formula

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Compound of Interest

Compound Name: *Boc-NH-PEG1-OH*

Cat. No.: *B558636*

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In-Depth Technical Guide: Boc-NH-PEG1-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-(tert-Butoxycarbonylamino)ethanol, commonly known as **Boc-NH-PEG1-OH**. This bifunctional molecule is a cornerstone in modern drug development, particularly in the burgeoning field of targeted protein degradation through Proteolysis Targeting Chimeras (PROTACs). Its unique structure, featuring a Boc-protected amine and a terminal hydroxyl group connected by a single polyethylene glycol (PEG) unit, offers a versatile platform for the synthesis of complex bioactive molecules.

Core Molecular Information

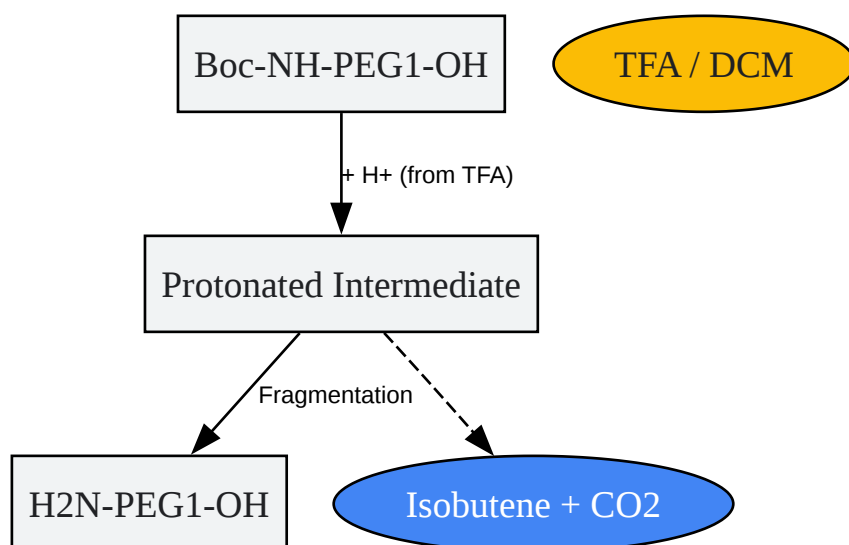
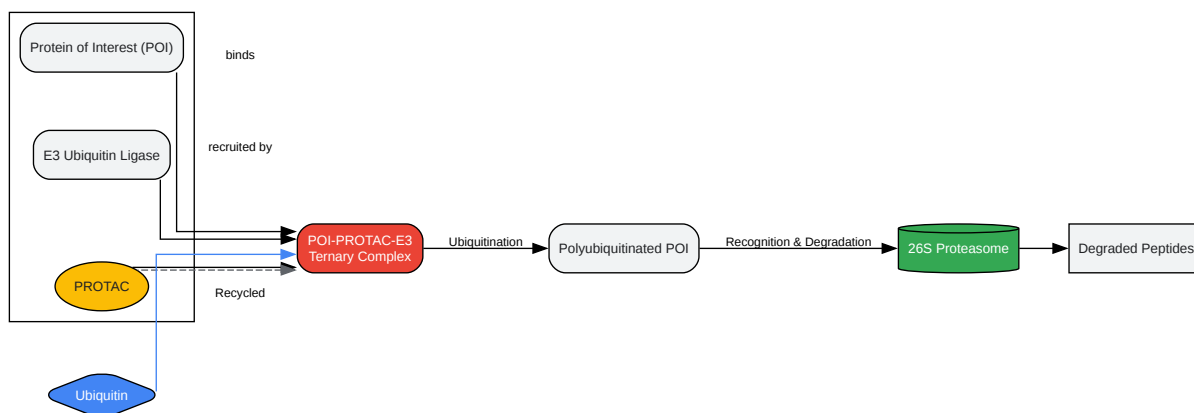
Boc-NH-PEG1-OH serves as a fundamental building block in the assembly of PROTACs and other conjugated molecules. Its physicochemical properties are summarized below.

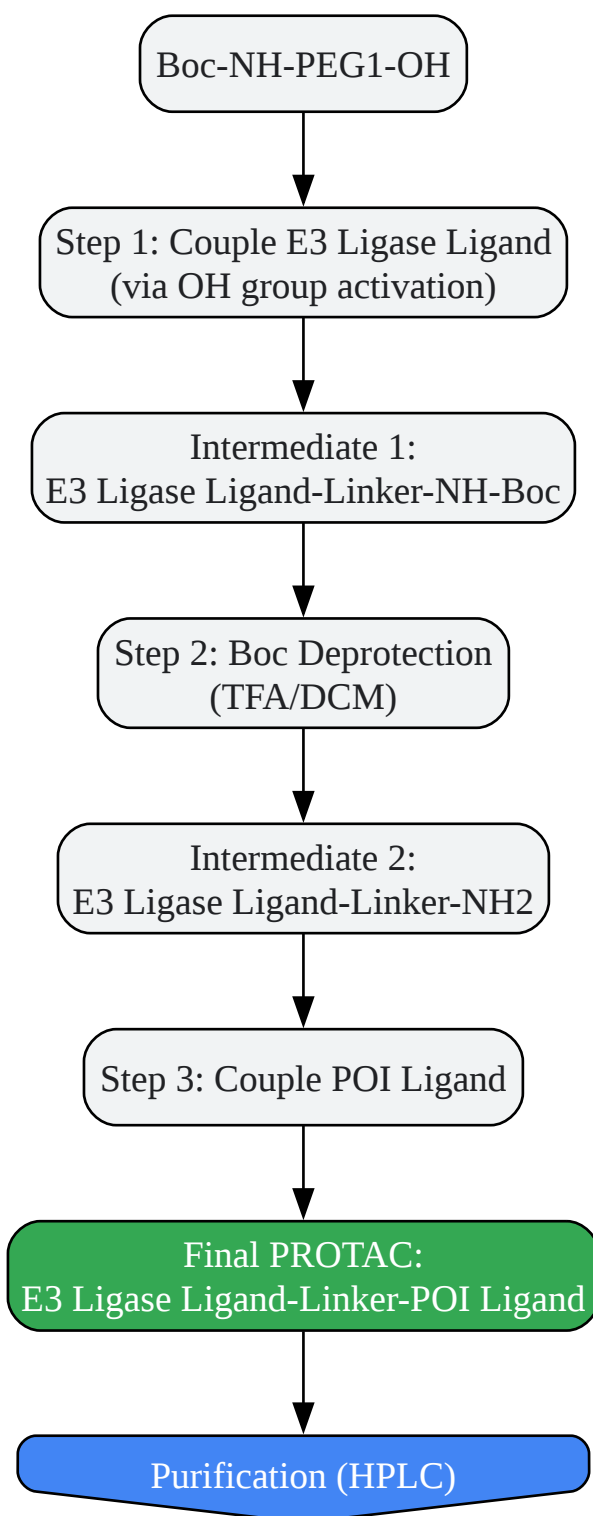
Property	Value	Citations
Molecular Weight	161.20 g/mol	[1]
Molecular Formula	C7H15NO3	[1]
CAS Number	26690-80-2	[1]
Appearance	Viscous Liquid	[1]
Color	Colorless to light yellow	[1]
SMILES	<chem>O=C(OC(C)(C)C)NCCO</chem>	[1]

Application in PROTAC-Mediated Protein Degradation

Boc-NH-PEG1-OH is a widely utilized PEG-based linker in the synthesis of PROTACs.[1][2] PROTACs are heterobifunctional molecules designed to recruit a target protein (Protein of Interest or POI) to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the POI by the proteasome.[1][3] The linker component, for which **Boc-NH-PEG1-OH** is a precursor, plays a critical role in the efficacy of the PROTAC by dictating the spatial orientation and stability of the ternary complex formed between the POI, the PROTAC, and the E3 ligase.[3]

The following diagram illustrates the general mechanism of PROTAC-mediated protein degradation.





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